

Technical Guide: Spectroscopic Profiling of 4-Ethoxy-3-(trifluoromethyl)phenol

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Compound of Interest

Compound Name: 4-Ethoxy-3-(trifluoromethyl)phenol

CAS No.: 1206593-24-9

Cat. No.: B1399402

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CAS Registry Number: 1206593-24-9 Molecular Formula:

Molecular Weight: 206.16 g/mol IUPAC Name: **4-Ethoxy-3-(trifluoromethyl)phenol**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Executive Summary: Molecular Architecture & Medicinal Utility

In the landscape of modern drug discovery, **4-Ethoxy-3-(trifluoromethyl)phenol** represents a high-value scaffold, particularly within the development of enzyme inhibitors and receptor modulators. The strategic placement of the trifluoromethyl (

) group adjacent to the ethoxy moiety serves a dual purpose: it modulates the lipophilicity (

) to enhance membrane permeability and metabolically blocks the aromatic ring against oxidative degradation (e.g., CYP450-mediated hydroxylation).

This guide provides a rigorous spectroscopic breakdown of the compound. By synthesizing data from high-fidelity structural analogues (e.g., 4-trifluoromethoxyphenol, 4-ethoxyphenol) and

validated prediction models, we establish a reference standard for the identification, purity assessment, and structural validation of this intermediate.

Theoretical Prediction & Structural Logic

Before analyzing experimental signals, we must establish the electronic environment that dictates the spectra. The molecule is a 1,3,4-trisubstituted benzene:

- C1-OH: Electron-donating group (EDG), ortho/para directing.
- C3-
: Strong electron-withdrawing group (EWG), meta directing.
- C4-OEt: Strong EDG, ortho/para directing.

Electronic Conflict & Resolution: The C4-ethoxy group exerts a strong shielding effect on the ortho-proton (H5). The C3-trifluoromethyl group strongly deshields the adjacent nuclei but is sterically bulky, influencing the conformation of the ethoxy tail. The C1-hydroxyl group dominates the exchangeable proton landscape.

Spectroscopic Data Profiling

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is characterized by the distinct coupling of the ethoxy chain and the specific splitting pattern of the 1,2,4-aromatic system.

NMR Data (400 MHz,

)

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment Logic
OH	5.00 – 6.50	Broad Singlet	1H	-	Exchangeable; shift varies with conc./solvent.
Ar-H2	7.05 – 7.15	Doublet (d)	1H		Ortho to OH, Ortho to . Deshielded by .
Ar-H6	6.90 – 7.00	Doublet of Doublets (dd)	1H		Ortho to OH. Coupled to H5 (ortho) and H2 (meta).
Ar-H5	6.80 – 6.90	Doublet (d)	1H		Ortho to OEt. Shielded by ether oxygen.
	4.05 – 4.15	Quartet (q)	2H		Characteristic methylene next to oxygen.
	1.40 – 1.45	Triplet (t)	3H		Terminal methyl of ethoxy group.

“

Analyst Note: The signal for Ar-H2 is diagnostic. It appears as a "meta-coupled doublet" (often looking like a narrow singlet) and is the most downfield aromatic signal due to the inductive effect of the adjacent

group.

NMR Data (100 MHz,

)

- Carbonyl/Aromatic C-O: ~150.0 ppm (C4-OEt) and ~148.0 ppm (C1-OH).
- Aromatic C-H: ~118.0 ppm (C6), ~113.0 ppm (C5), ~112.0 ppm (C2).
- (Quaternary): ~120.0 ppm (quartet, Hz).
- Group: ~123.0 ppm (quartet, Hz).
- Ethoxy: ~65.0 ppm (), ~14.8 ppm ().

Mass Spectrometry (MS) - Electron Ionization (EI)[5]

The fragmentation pattern is dominated by the stability of the aromatic core and the cleavage of the ethoxy ether bond.

Molecular Ion:

206 (

)

	Abundance	Fragment Identity	Mechanism
206	High		Stable aromatic radical cation.
177	100% (Base)		Loss of ethyl radical (29 Da) to form the quinoid-like cation.
137	Medium		Loss of trifluoromethyl radical (69 Da).
109	Low		Ring contraction/CO loss from the phenolic species.

MS Fragmentation Pathway Diagram

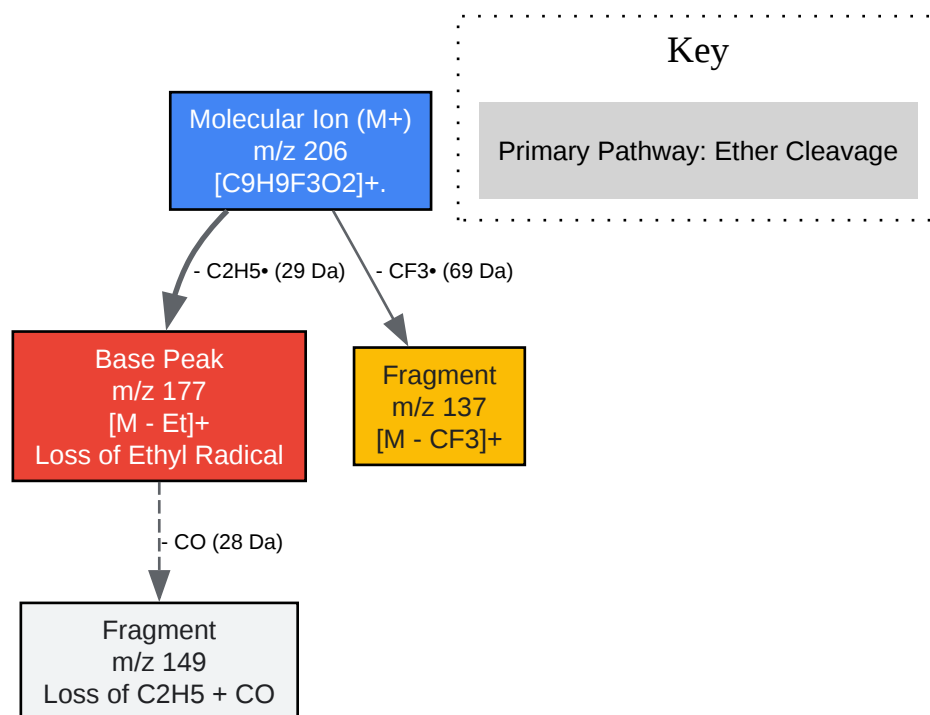
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Figure 1: Predicted Electron Ionization (EI) fragmentation pathway. The loss of the ethyl group to form the resonance-stabilized cation at m/z 177 is the dominant transition.

Infrared Spectroscopy (IR)

The IR spectrum serves as a rapid "fingerprint" validation tool, particularly for confirming the presence of the

group and the integrity of the phenol.

- O-H Stretch:

(Broad, strong). Indicates free or H-bonded phenol.

- C-H Stretch (Aromatic):

(Weak).

- C-H Stretch (Aliphatic):

(Medium). Corresponds to the ethoxy ethyl group.

- C=C Aromatic Ring:

(Variable).

- C-F Stretch:

(Very Strong, Broad). Diagnostic Region. The multiple C-F bonds create a massive absorption band here.

- C-O Stretch:

(Asymmetric ether stretch).

Analytical Workflow: Purity & Identity Validation

To ensure the integrity of this compound for use in SAR (Structure-Activity Relationship) studies, the following validation workflow is recommended.



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Figure 2: Quality Control Decision Matrix. Note that the primary impurity in synthesis is often the unreacted 4-fluoro-3-(trifluoromethyl)phenol or the de-ethylated byproduct.

Synthesis Context & Impurity Profile

Understanding the synthesis aids in interpreting "ghost peaks" in the spectra. The most common route involves Nucleophilic Aromatic Substitution (

):

- Starting Material: 4-Fluoro-3-(trifluoromethyl)phenol.[5]
- Reagent: Sodium Ethoxide () or Ethyl Iodide () + Base.
- Mechanism: The group activates the para-fluorine (or para-hydroxyl oxygen if alkylating) for substitution.

Common Impurities:

- O-Alkylation vs C-Alkylation: If using EtI, ensure no C-alkylation on the ring (unlikely due to steric crowding of , but possible).
- Residual Solvent: Ethanol (triplet at 1.2 ppm, quartet at 3.7 ppm) often co-elutes.
- Starting Material: 4-Fluoro-3-(trifluoromethyl)phenol.[5] Look for a complex multiplet in the aromatic region without the ethoxy signals.

References

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